

Application Note: Synthesis and Characterization of Olanzapine Thiolactam Reference Standard

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Compound of Interest

Compound Name: Olanzapine Thiolactam Impurity

Cat. No.: B10799280

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Introduction & Scope

In the development of Olanzapine (an atypical antipsychotic), the identification and quantification of oxidative degradation products are mandated by regulatory guidelines (ICH Q3A/Q3B). Olanzapine Thiolactam (CAS: 1017241-36-9) is a major oxidative impurity formed via the ring-opening of the thiophene moiety under stress conditions (autoxidation).

Unlike simple synthetic byproducts, Olanzapine Thiolactam retains the sulfur atom of the thiophene ring but in a modified thioxo (C=S) functionality, coupled with a ring-opened ketone side chain. This structural complexity makes it difficult to isolate from forced degradation studies in sufficient purity.

This protocol details the rational synthesis of Olanzapine Thiolactam using a Singlet Oxygen Mimic (PTAD) strategy.^[1] This method accelerates the specific oxidative pathway responsible for thiolactam formation, providing a high-yield route compared to non-specific oxidation (e.g., peroxides), which predominantly yields N-oxides or the Lactam analog.

Target Molecule Profile

Property	Detail
Common Name	Olanzapine Thiolactam (Impurity B)[1][2]
IUPAC Name	(Z)-1-(4-(4-methylpiperazin-1-yl)-2-thioxo-1,2-dihydro-3H-benzo[b][1,4]diazepin-3-ylidene)propan-2-one
CAS Number	1017241-36-9
Molecular Formula	
Molecular Weight	328.43 g/mol
Appearance	Yellow to Orange Solid

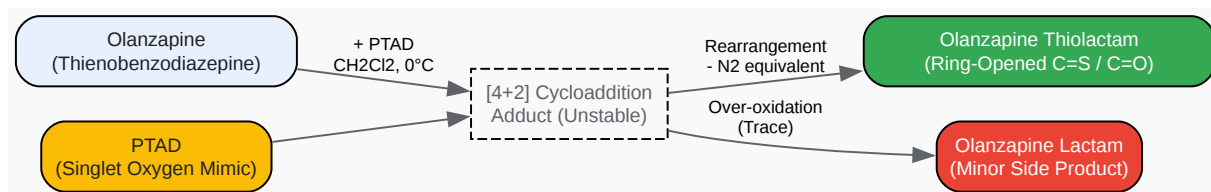
Scientific Principle & Reaction Mechanism

The synthesis leverages 4-Phenyl-1,2,4-triazoline-3,5-dione (PTAD) as a highly reactive enophile and singlet oxygen (

) mimic.

- **Cycloaddition:** PTAD undergoes a [4+2] cycloaddition with the thiophene ring of Olanzapine.
- **Rearrangement:** The unstable adduct undergoes a retro-Diels-Alder-like rearrangement or ring-opening, mimicking the autoxidation mechanism driven by radical initiators in solid-state formulations.
- **Product Formation:** This cascade results in the cleavage of the thiophene C-C bond, generating the exocyclic ketone and the seven-membered thioxo-1,5-benzodiazepine core.

Diagram 1: Reaction Mechanism & Pathway



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Caption: Mechanistic pathway for the conversion of Olanzapine to Olanzapine Thiolactam using PTAD as an oxidant.

Experimental Protocol

Reagents & Equipment

- Precursor: Olanzapine (API Grade, >99.0%).
- Reagent: 4-Phenyl-1,2,4-triazoline-3,5-dione (PTAD) (97%, Sigma-Aldrich or equivalent).
- Solvent: Dichloromethane (DCM), Anhydrous (HPLC Grade).
- Quench: Sodium Thiosulfate (sat. aq.).
- Purification: Silica Gel (230-400 mesh) or Preparative HPLC (C18).

Reaction Stoichiometry

Component	Role	Eq.	Mass/Vol (Scale)
Olanzapine	Substrate	1.0	1.00 g (3.20 mmol)
PTAD	Oxidant	1.1	0.61 g (3.52 mmol)
DCM	Solvent	-	20.0 mL (20 vol)

Step-by-Step Synthesis Procedure

Step 1: Preparation of Reactants

- Equip a 100 mL round-bottom flask (RBF) with a magnetic stir bar and a nitrogen inlet.
- Charge 1.00 g of Olanzapine into the flask.
- Add 15 mL of Anhydrous DCM and stir until completely dissolved. The solution should be clear yellow.
- Cool the solution to 0°C using an ice/water bath.

Step 2: Oxidative Addition

- Dissolve 0.61 g of PTAD in 5 mL of DCM in a separate vial. The solution will be a deep red/pink color.
- Add the PTAD solution dropwise to the Olanzapine solution over 10–15 minutes.
 - Observation: The red color of PTAD should dissipate rapidly upon addition, indicating consumption.
- Allow the reaction to warm to Room Temperature (20–25°C).
- Stir for 1–2 hours. Monitor by TLC (5% MeOH in DCM) or HPLC.
 - Endpoint: Disappearance of Olanzapine peak; appearance of a major product peak (Thiolactam) and minor impurities (Lactam).

Step 3: Work-up

- Concentrate the reaction mixture under reduced pressure (Rotavap, 35°C) to approximately 5 mL.
- (Optional) If a precipitate forms, filter; however, the product is often soluble.
- Directly load the concentrated crude oil onto a silica gel column or prepare for Prep-HPLC.

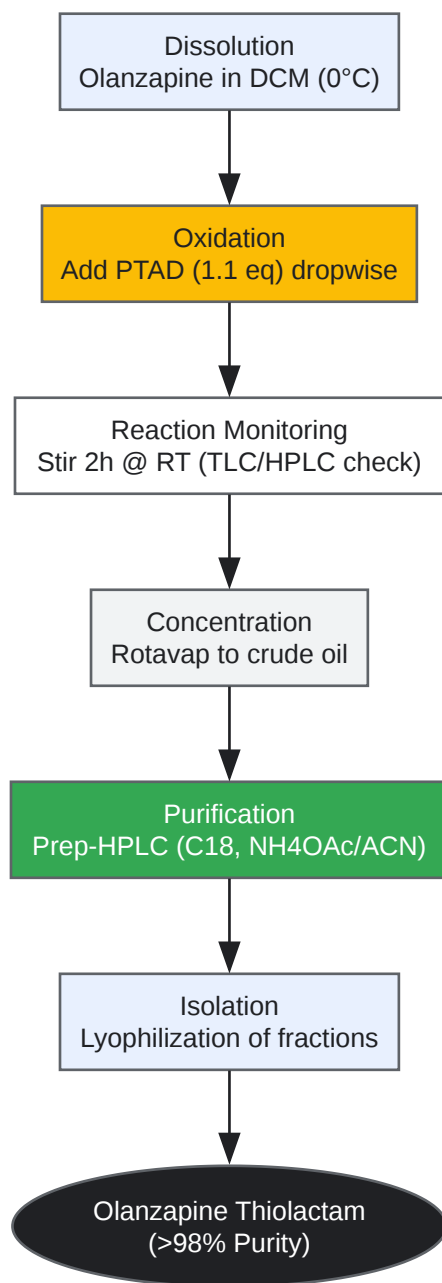
Purification Strategy

Due to the formation of isomeric impurities (e.g., Lactam), Flash Column Chromatography or Prep-HPLC is required.

- Flash Chromatography:
 - Stationary Phase: Silica Gel 60.
 - Eluent: Gradient of 0% to 5% Methanol in Dichloromethane.
 - Elution Order: Olanzapine (if residual) -> Olanzapine Thiolactam -> Olanzapine Lactam.^[2]

- Note: Thiolactam is typically less polar than the Lactam.
- Preparative HPLC (Recommended for >99% Purity):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 21.2 x 150 mm).
 - Mobile Phase A: 10 mM Ammonium Acetate (pH 6.5).
 - Mobile Phase B: Acetonitrile.[\[1\]](#)
 - Gradient: 20% B to 80% B over 20 minutes.
 - Detection: UV @ 254 nm.

Diagram 2: Synthesis & Purification Workflow



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Caption: Operational workflow for the synthesis and isolation of Olanzapine Thiolactam.

Characterization & Validation

To certify the material as a Reference Standard, the following spectral data must be verified.

HPLC Purity Profile

- Retention Time (RT): Thiolactam typically elutes before Olanzapine in standard Reverse Phase systems due to the ring opening exposing more polar groups, though the lipophilicity change is subtle.
- Relative Retention Time (RRT): ~0.34 (USP Method) or ~0.8-0.9 depending on pH.

Spectroscopic Data

Technique	Expected Signal / Characteristic	Interpretation
Mass Spectrometry (ESI+)	ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">	Matches Formula . Confirms +16 amu shift from Olanzapine (313) is NOT simple oxidation (313+16=329). Wait, Olanzapine is 312.4. Thiolactam is 328. [2] [3] [4] [5] 4. Difference is +16 (Oxygen addition).
IR Spectroscopy	1700–1720 cm ⁻¹ (Strong)	C=O stretch (Methyl ketone side chain). Absent in Olanzapine.
IR Spectroscopy	1100–1200 cm ⁻¹	C=S stretch (Thiolactam).
1H-NMR (DMSO-d6)	2.10 ppm (s, 3H)	Methyl ketone protons (). Diagnostic for ring opening.
1H-NMR (DMSO-d6)	6.5 - 7.0 ppm (m, 4H)	Aromatic protons (Benzene ring).
1H-NMR (DMSO-d6)	9.0 - 9.5 ppm (s, 1H)	Amide/Thioamide NH.

Critical Quality Attribute (CQA): The presence of the methyl ketone singlet at ~2.1 ppm in NMR and the carbonyl stretch in IR are the definitive proofs of the ring-opened thiolactam structure versus the intact thiophene of the parent drug.

Safety & Handling

- Olanzapine: Potent antipsychotic.[1][6] Handle in a fume hood with gloves and dust mask. Avoid inhalation.
- PTAD: Sensitizer and irritant. Moisture sensitive. Store in a desiccator.
- Solvents: DCM is a volatile carcinogen. Use proper ventilation.

References

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